

An In-depth Technical Guide to Ikariside C and Other Flavonoid Glycosides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ikariside C*

Cat. No.: *B1252872*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ikariside C** and other related flavonoid glycosides, primarily sourced from the *Epimedium* genus. This document summarizes the current scientific understanding of their biological activities, underlying mechanisms of action through key signaling pathways, and relevant experimental methodologies. Given the nascent stage of research specifically on **Ikariside C**, this guide incorporates data from closely related and well-studied flavonoid glycosides, such as Icariin and Ikariside A, to provide a broader context for its potential therapeutic applications.

Chemical and Physical Properties

Ikariside C is a flavonoid glycoside characterized by a complex chemical structure. Flavonoid glycosides are a diverse group of plant secondary metabolites with a wide range of pharmacological activities. The table below summarizes the key chemical properties of **Ikariside C**.

Property	Value
Molecular Formula	C39H50O19
Molecular Weight	822.8 g/mol
IUPAC Name	3-[(2S,3R,4R,5R,6S)-4,5-dihydroxy-6-methyl-3-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyoxan-2-yl]oxy-5-hydroxy-2-(4-hydroxyphenyl)-8-(3-methylbut-2-enyl)-7-[(1R,2R,3S,4R,5R)-2,3,4-trihydroxy-5-(hydroxymethyl)cyclohexyl]oxychromen-4-one
CAS Number	113558-11-5

Biological Activities and Quantitative Data

Flavonoid glycosides from *Epimedium* species have demonstrated a wide array of biological activities, including anti-inflammatory, neuroprotective, and anticancer effects. While specific quantitative data for **Ikariside C** is limited in the current literature, the following tables summarize the activities of related compounds, offering insights into the potential of this class of molecules.

Anti-inflammatory Activity

Epimedium flavonoids are known to possess significant anti-inflammatory properties, primarily through the inhibition of pro-inflammatory mediators.

Compound	Assay	Cell Line/Model	IC50 / Effect
Ikarisoside A	iNOS expression	LPS-stimulated RAW 264.7 cells	Concentration-dependent inhibition
Ikarisoside A	NO production	LPS-stimulated RAW 264.7 cells	Concentration-dependent inhibition
Ikarisoside A	TNF- α release	LPS-stimulated RAW 246.7 cells	Reduction in a concentration-dependent manner
Ikarisoside A	IL-1 β release	LPS-stimulated RAW 246.7 cells	Reduction in a concentration-dependent manner
Icaritin	Lipid Peroxidation	IC50: 81.33 μ M ^[1]	
Icariside II	Lipid Peroxidation	IC50: 70.38 μ M ^[1]	

Neuroprotective Effects

Several flavonoid glycosides from Epimedium have shown promise in protecting neuronal cells from damage and degeneration.

Compound	Assay	Cell Line/Model	Effect
Icariin	A β 25-35 induced toxicity	PC12 cells	Neuroprotective effect by inhibiting tau hyperphosphorylation ^[2]
Icariside II	D3R agonist	EC50: 13.29 μ M ^[1]	

Anticancer Activity

The anticancer potential of Epimedium flavonoids has been investigated in various cancer cell lines, demonstrating cytotoxic and anti-proliferative effects.

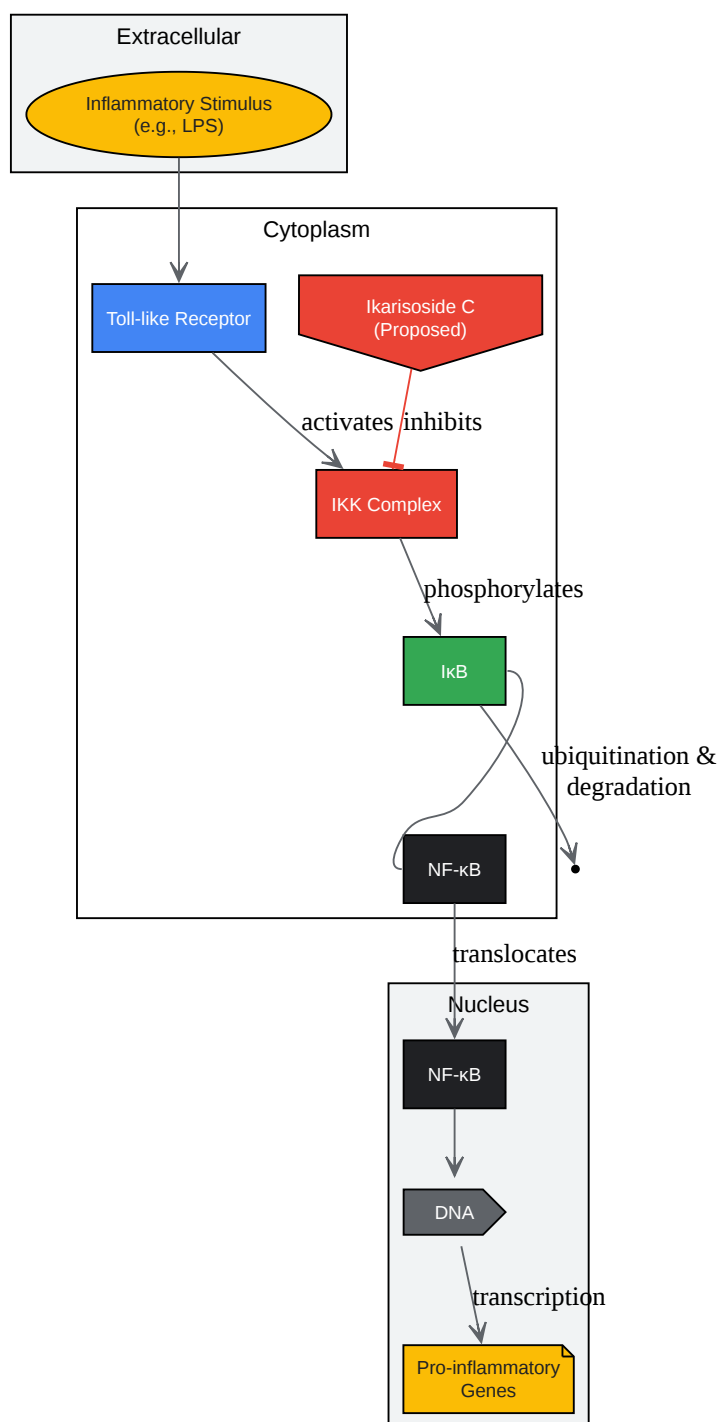
Compound	Cell Line	IC50
Icariside II	A375 (Melanoma)	Induces G0/G1 and G2/M phase cell cycle arrest and apoptosis[3]
Icariside II	A549 (Lung Cancer)	Induces ROS-mediated apoptosis[3]

Signaling Pathways

The therapeutic effects of flavonoid glycosides are often attributed to their ability to modulate key cellular signaling pathways.

NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a critical regulator of the inflammatory response. Flavonoid glycosides, such as Ikariside A, have been shown to inhibit this pathway, thereby reducing the expression of pro-inflammatory genes.

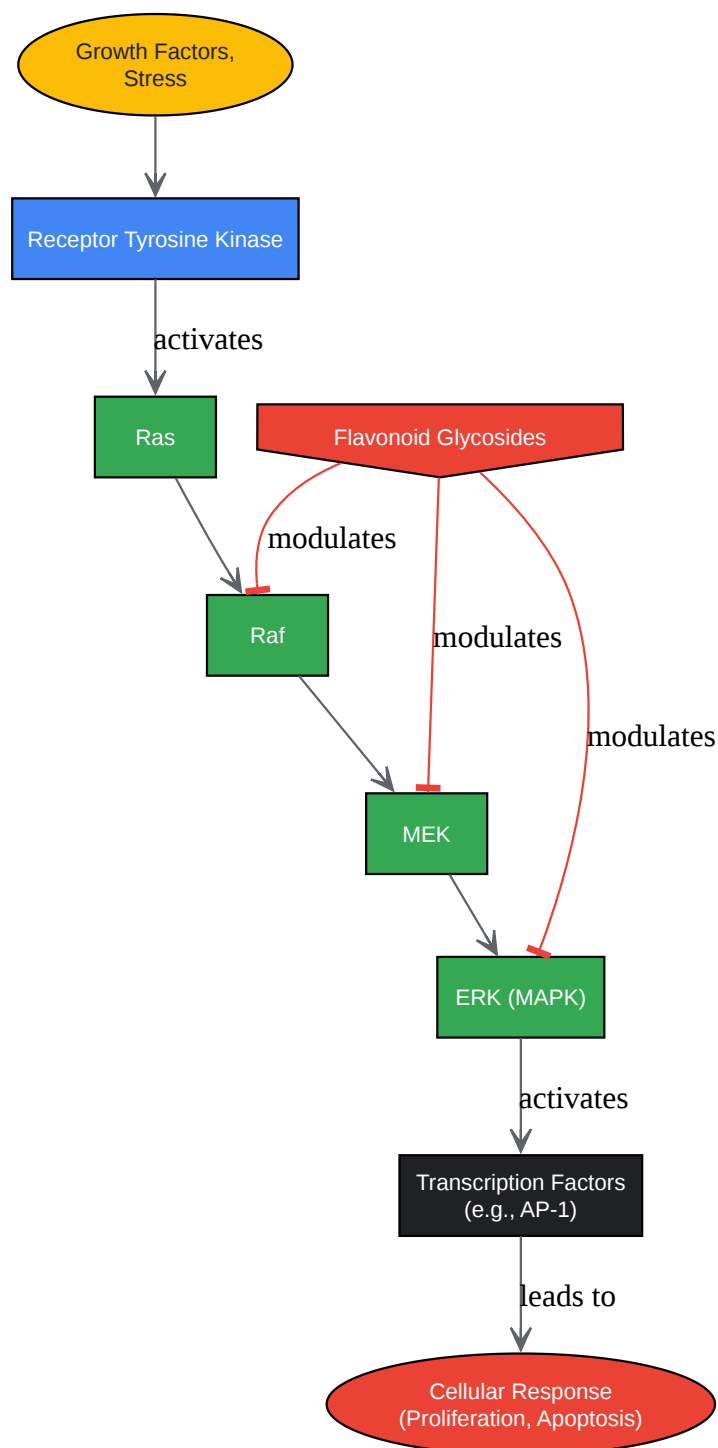


[Click to download full resolution via product page](#)

Caption: Proposed inhibition of the NF-κB pathway by **Ikariside C**.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is involved in a variety of cellular processes, including inflammation, proliferation, and apoptosis. Icariside II has been shown to modulate this pathway, leading to its anticancer effects.

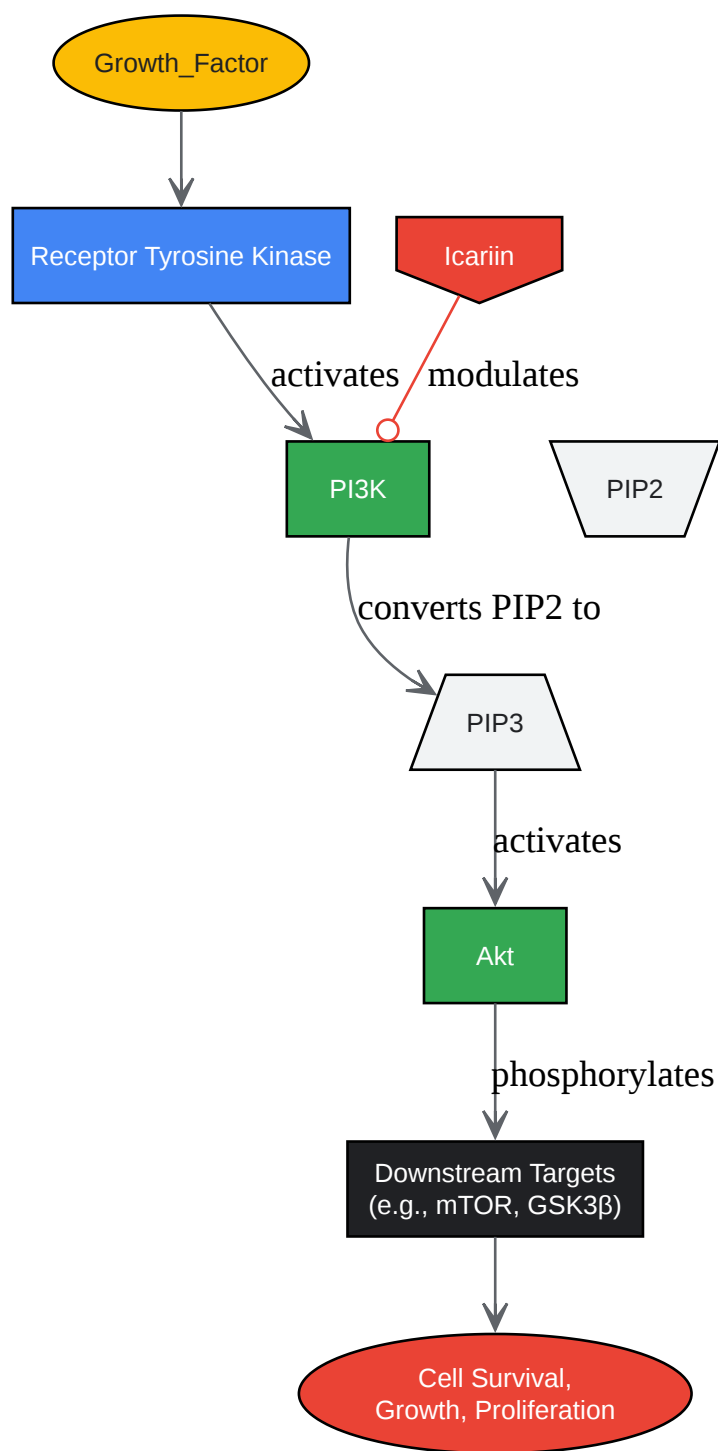


[Click to download full resolution via product page](#)

Caption: Modulation of the MAPK signaling pathway by flavonoid glycosides.

PI3K/Akt Signaling Pathway

The Phosphatidylinositol 3-kinase (PI3K)/Akt pathway is crucial for cell survival, growth, and proliferation. Icariin has been reported to modulate this pathway, contributing to its neuroprotective and anticancer activities.



[Click to download full resolution via product page](#)

Caption: Modulation of the PI3K/Akt signaling pathway by Icarin.

Experimental Protocols

This section outlines generalized experimental workflows for the study of **Ikariside C** and other flavonoid glycosides.

Isolation and Purification Workflow

The isolation of flavonoid glycosides from plant material typically involves extraction followed by a series of chromatographic separations.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. home.pavlab.msl.ubc.ca [home.pavlab.msl.ubc.ca]
- 2. Quantitative Determination by HPLC-DAD of Icaritin, Epimedin A, Epimedin B, and Epimedin C in Epimedium (Berberidaceae) Species Growing in Turkey - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ikariside C and Other Flavonoid Glycosides]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1252872#ikariside-c-and-other-flavonoid-glycosides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com